

AZD5718: A Technical Guide to a Novel FLAP Inhibitor

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
Cat. No.: B1192256

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Introduction

AZD5718 is an orally active, potent, and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1][2] This novel therapeutic agent is under investigation for its potential to treat chronic inflammatory diseases, particularly coronary artery disease, by attenuating the production of pro-inflammatory leukotrienes.[1][3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical and pharmacological properties, and the mechanism of action of **AZD5718**. Detailed experimental protocols for key in vitro assays are also presented to facilitate further research and development.

Chemical Structure and Properties

AZD5718, also known as atuliflapon, is a complex heterocyclic molecule. Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identity of AZD5718

Identifier	Value
IUPAC Name	(1R,2R)-2-{4-[3-Methyl-1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazol-5-yl]benzoyl}-N-(4-oxo-4,5,6,7-tetrahydropyrazolo[1,5-a]pyrazin-3-yl)cyclohexanecarboxamide[4]
Chemical Formula	C ₂₉ H ₃₄ N ₆ O ₄ [5]
Molecular Weight	530.63 g/mol [5]
CAS Number	2041076-43-9[5]

Table 2: Physicochemical Properties of AZD5718

Property	Value	Reference
Solubility	Low aqueous solubility. Soluble in DMSO (89 mg/mL). [6]	MedChemExpress
logD (pH 7.4)	2.9	[5]
Permeability (Caco-2)	High, Papp of 24×10^{-6} cm/s	[5]

Pharmacological Properties

AZD5718 is a reversible and highly potent inhibitor of FLAP, a key protein in the biosynthesis of leukotrienes. Its pharmacological profile is detailed in the tables below.

Table 3: In Vitro Pharmacology of AZD5718

Parameter	Value	Assay	Reference
FLAP IC ₅₀	2.0 nM	FLAP binding assay	[2]
LTB ₄ Production IC ₅₀	39 nM	Human whole blood assay	[2]
Equilibrium Dissociation Constant (K _d)	0.0044 µmol/L	FLAP binding assay	[4]
Binding Off-Rate (k _{off})	1.27 min ⁻¹	FLAP binding assay	[4]

Table 4: Pharmacokinetic Properties of AZD5718 in Humans

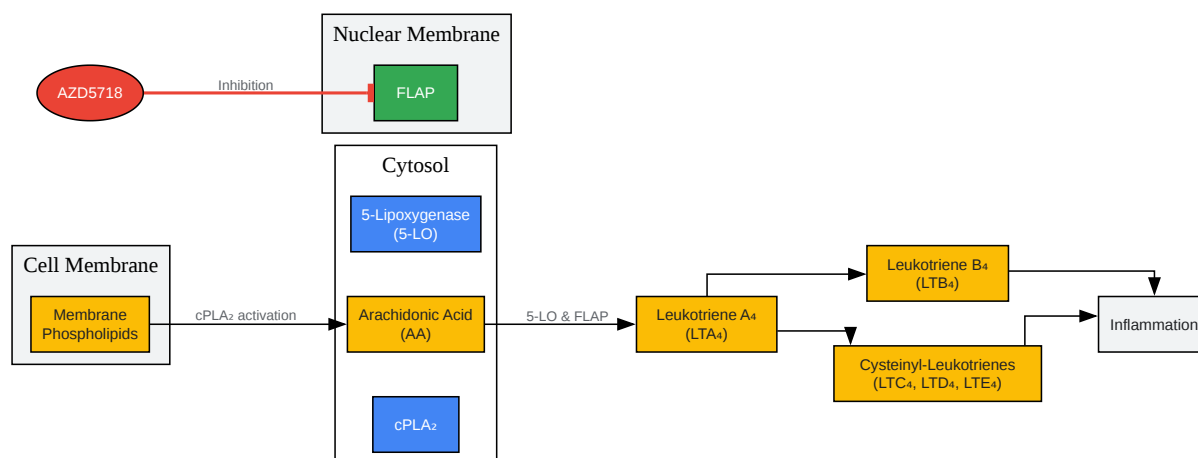
Parameter	Value	Study Population	Reference
Absorption	Rapidly absorbed	Healthy Volunteers	[5]
Time to Maximum Concentration (T _{max})	1 - 2 hours	Healthy Volunteers	[7]
Terminal Half-life (t _{1/2})	10 - 12 hours	Healthy Volunteers	[5]

Mechanism of Action: Inhibition of the Leukotriene Biosynthesis Pathway

AZD5718 exerts its anti-inflammatory effects by inhibiting the 5-lipoxygenase (5-LO) pathway at its initial step. This pathway is responsible for the production of leukotrienes, which are potent lipid mediators of inflammation.

In response to inflammatory stimuli, cytosolic phospholipase A₂ (cPLA₂) releases arachidonic acid (AA) from the cell membrane. For leukotriene synthesis to proceed, AA must be transferred to the enzyme 5-lipoxygenase (5-LO). This transfer is facilitated by the 5-lipoxygenase-activating protein (FLAP), an integral membrane protein. **AZD5718** binds to FLAP, preventing the association of 5-LO with the nuclear membrane and the subsequent transfer of AA. This action effectively blocks the conversion of AA into leukotriene A₄ (LTA₄), the

precursor to all other leukotrienes, including the potent chemoattractant LTB₄ and the cysteinyl-leukotrienes (LTC₄, LTD₄, and LTE₄) which are involved in bronchoconstriction and vascular permeability.



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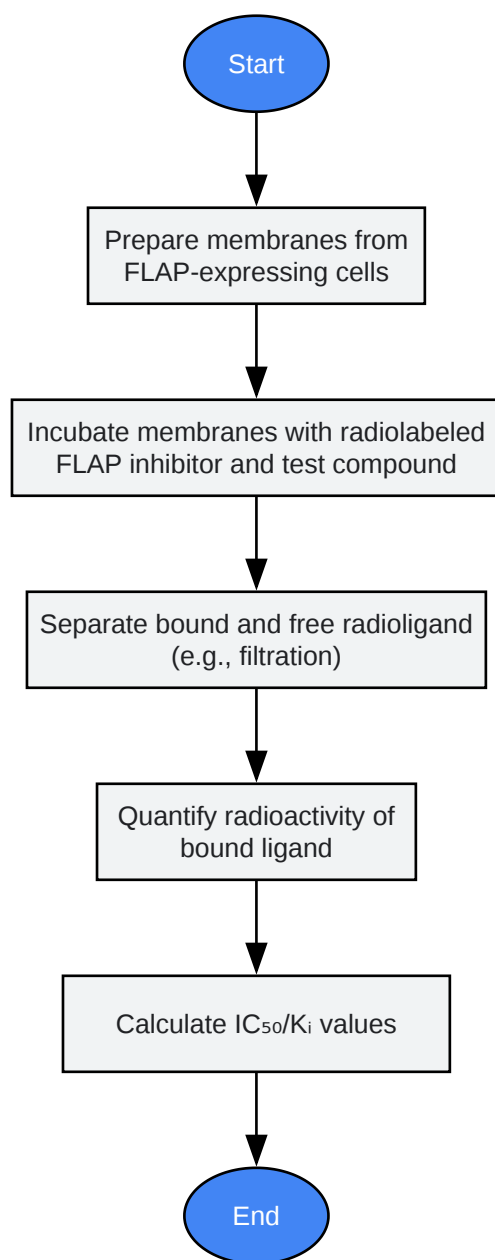
Figure 1. Mechanism of action of **AZD5718** in the leukotriene biosynthesis pathway.

Experimental Protocols

The following are detailed methodologies for key in vitro experiments relevant to the characterization of **AZD5718**.

FLAP Binding Assay

This assay is designed to determine the binding affinity of a test compound to the FLAP protein.



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Figure 2. Workflow for the FLAP binding assay.

Methodology:

- Membrane Preparation:
 - Culture human neutrophils or a cell line overexpressing human FLAP.
 - Harvest cells and resuspend in a hypotonic lysis buffer.

- Homogenize the cells and centrifuge to pellet the nuclei and unbroken cells.
- Centrifuge the supernatant at high speed to pellet the membranes.
- Wash the membrane pellet and resuspend in an appropriate assay buffer.
- Determine the protein concentration of the membrane preparation.
- Binding Assay:
 - In a 96-well plate, add the membrane preparation, a radiolabeled FLAP inhibitor (e.g., [³H]MK-886), and varying concentrations of **AZD5718**.
 - Incubate the plate at room temperature for a specified time to allow binding to reach equilibrium.
 - Terminate the binding reaction by rapid filtration through a glass fiber filter plate to separate bound from free radioligand.
 - Wash the filters with ice-cold wash buffer.
 - Allow the filters to dry, and add scintillation cocktail to each well.
 - Quantify the radioactivity using a scintillation counter.
- Data Analysis:
 - Plot the percentage of specific binding against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

Human Whole Blood Assay for LTB₄ Production

This ex vivo assay measures the potency of a FLAP inhibitor in a more physiologically relevant matrix.

Methodology:

- Blood Collection and Preparation:

- Collect fresh human blood from healthy donors into heparinized tubes.
- Aliquot the whole blood into tubes for each experimental condition.
- Compound Incubation:
 - Add varying concentrations of **AZD5718** or vehicle control to the blood aliquots.
 - Pre-incubate the samples at 37°C for a specified time.
- Stimulation of LTB₄ Production:
 - Stimulate leukotriene synthesis by adding a calcium ionophore (e.g., A23187).
 - Incubate the samples at 37°C for a defined period.
- Sample Processing and Analysis:
 - Stop the reaction by adding a quenching solution (e.g., methanol) and placing the samples on ice.
 - Centrifuge the samples to pellet the cells and proteins.
 - Collect the supernatant and analyze the concentration of LTB₄ using a validated method such as ELISA or LC-MS/MS.
- Data Analysis:
 - Calculate the percentage of LTB₄ inhibition for each concentration of **AZD5718** relative to the vehicle control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting to a dose-response curve.

Caco-2 Permeability Assay

This in vitro assay is used to predict the intestinal permeability of a compound.

Methodology:

- Cell Culture:
 - Culture Caco-2 cells on permeable filter supports in a transwell plate for approximately 21 days to allow for differentiation and formation of a confluent monolayer.
 - Monitor the integrity of the cell monolayer by measuring the transepithelial electrical resistance (TEER).
- Permeability Assay:
 - Wash the Caco-2 monolayers with a pre-warmed transport buffer.
 - Add the transport buffer containing **AZD5718** to the apical (A) or basolateral (B) side of the monolayer.
 - At specified time points, collect samples from the receiver compartment (B for A-to-B transport, A for B-to-A transport).
 - Replace the collected volume with fresh transport buffer.
- Sample Analysis:
 - Analyze the concentration of **AZD5718** in the collected samples using LC-MS/MS.
- Data Analysis:
 - Calculate the apparent permeability coefficient (P_{app}) using the following equation: $P_{app} = (dQ/dt) / (A * C_0)$ where dQ/dt is the rate of permeation, A is the surface area of the filter, and C_0 is the initial concentration in the donor compartment.
 - Calculate the efflux ratio ($P_{app}(B-A) / P_{app}(A-B)$) to assess the potential for active efflux.

Hepatocyte Metabolic Stability Assay

This assay assesses the metabolic stability of a compound in the presence of liver cells.

Methodology:

- Hepatocyte Preparation:

- Thaw cryopreserved human hepatocytes and resuspend them in incubation medium.
- Determine the cell viability and concentration.
- Incubation:
 - Incubate the hepatocyte suspension with **AZD5718** at a final concentration in a 96-well plate at 37°C with shaking.
 - At various time points (e.g., 0, 15, 30, 60, 120 minutes), take aliquots of the incubation mixture.
- Reaction Termination and Sample Processing:
 - Stop the metabolic reaction by adding a quenching solution (e.g., acetonitrile) to the aliquots.
 - Centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a new plate for analysis.
- Sample Analysis:
 - Analyze the concentration of the remaining parent compound (**AZD5718**) in the supernatant using LC-MS/MS.
- Data Analysis:
 - Plot the natural logarithm of the percentage of the remaining parent compound against time.
 - Determine the in vitro half-life ($t_{1/2}$) from the slope of the linear regression.
 - Calculate the in vitro intrinsic clearance (CL_{int}).

Conclusion

AZD5718 is a promising FLAP inhibitor with a well-characterized chemical structure and pharmacological profile. Its potent inhibition of the leukotriene biosynthesis pathway provides a

strong rationale for its development in the treatment of inflammatory diseases. The experimental protocols provided in this guide offer a framework for the continued investigation and characterization of **AZD5718** and other novel FLAP inhibitors.

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References

- 1. static1.1.sqspcdn.com [static1.1.sqspcdn.com]
- 2. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 3. A specific assay for leukotriene B4 in human whole blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. In vitro Assessment of Metabolic Stability in Suspension Cryopreserved Hepatocytes | Thermo Fisher Scientific - US [thermofisher.com]
- 6. Caco-2 Permeability | Evotec [evotec.com]
- 7. enamine.net [enamine.net]
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